

An In-depth Technical Guide to Cobalt Oxides: Properties, Protocols, and Biological Interactions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cobalt(III) oxide black

Cat. No.: B073725

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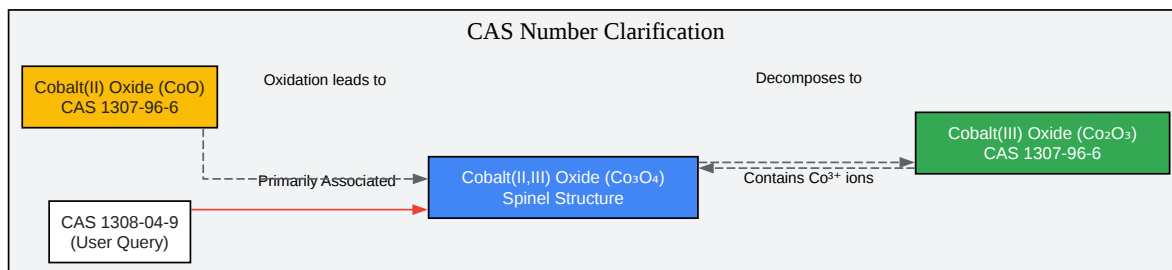
Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of cobalt oxides, with a specific focus on clarifying the identities associated with CAS number 1308-04-9. It covers the physicochemical properties, experimental protocols for synthesis and characterization, and the biological interactions of these compounds, particularly in their nanoparticle form, which is of significant interest in biomedical research and drug development.

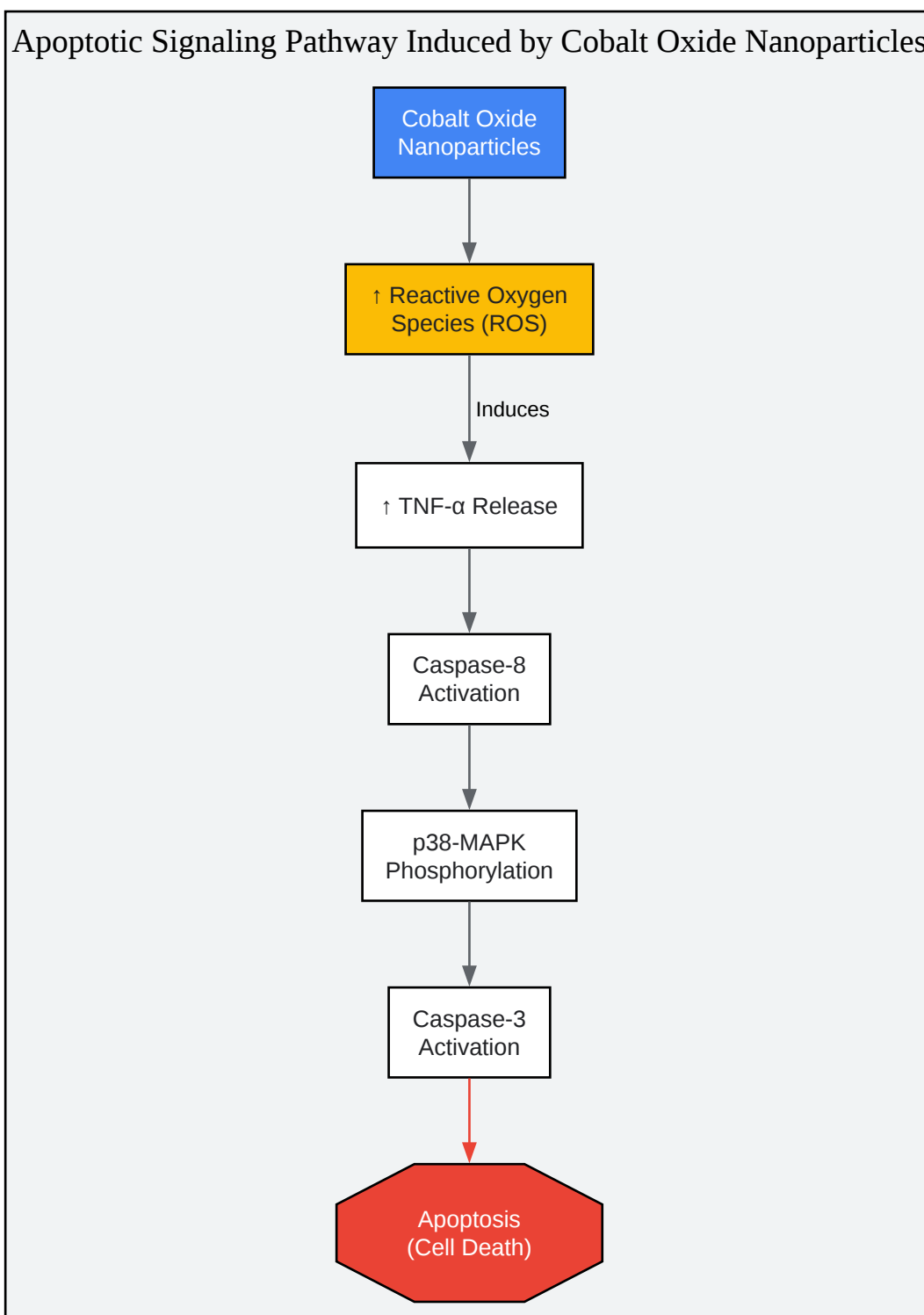
Clarification of CAS Number: Cobalt(III) Oxide vs. Cobalt(II,III) Oxide

A notable point of ambiguity arises with CAS number 1308-04-9. While sometimes attributed to Cobalt(III) oxide (Co_2O_3), this identifier is predominantly and more accurately assigned to Cobalt(II,III) oxide (Co_3O_4), a mixed-valence compound. Cobalt(III) oxide, also known as cobaltic oxide, is correctly identified by CAS number 1307-96-6.^{[1][2][3][4]} This distinction is critical for accurate research and reporting.

Cobalt(III) oxide (Co_2O_3) is described as a black, amorphous powder that is unstable and not a well-established free state compound.^{[3][5]} It tends to lose oxygen upon heating to form the more stable Co_3O_4 .^[6] Co_3O_4 , in contrast, has a stable spinel crystal structure.^[7]



Apoptotic Signaling Pathway Induced by Cobalt Oxide Nanoparticles

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- To cite this document: BenchChem. [An In-depth Technical Guide to Cobalt Oxides: Properties, Protocols, and Biological Interactions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073725#cobalt-iii-oxide-cas-number-1308-04-9-properties]

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